

Technical Support Center: Utilizing DMSO for 3-Amino-2-pyridinecarbonitrile Experiments

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Compound of Interest

Compound Name: 3-Amino-2-pyridinecarbonitrile

Cat. No.: B112612

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This technical support guide is designed for researchers, scientists, and drug development professionals using Dimethyl Sulfoxide (DMSO) to dissolve **3-Amino-2-pyridinecarbonitrile** for various experimental applications. Below you will find troubleshooting advice, frequently asked questions, and detailed protocols to ensure the successful preparation and use of your solutions.

Properties of 3-Amino-2-pyridinecarbonitrile and DMSO

A summary of the physical and chemical properties for **3-Amino-2-pyridinecarbonitrile** and DMSO is provided below. While specific quantitative solubility data for **3-Amino-2-pyridinecarbonitrile** in DMSO is not readily available in public literature, its chemical structure suggests it is likely to be soluble in DMSO, a common solvent for organic compounds.^{[1][2]}

Property	3-Amino-2-pyridinecarbonitrile	Dimethyl Sulfoxide (DMSO)
CAS Number	42242-11-5[3][4]	67-68-5[5][6]
Molecular Formula	C ₆ H ₅ N ₃ [4][7]	C ₂ H ₆ OS[5]
Molecular Weight	119.12 g/mol [4][7]	78.13 g/mol [5]
Appearance	Off-white to light yellow solid[3]	Clear, colorless liquid
Melting Point	151°C[3]	18.4°C / 65.1°F[5]
Boiling Point	368.2 ± 27.0 °C (Predicted)[3]	189°C / 372.2°F[5]
Storage	2-8°C, protect from light[3]	Store in a well-ventilated place. Keep cool.[5][6]

Frequently Asked Questions (FAQs)

Q1: I am having difficulty dissolving **3-Amino-2-pyridinecarbonitrile** in DMSO. What can I do?

A1: If you are encountering issues with dissolution, consider the following troubleshooting steps:

- Gentle Warming: Try gently warming the solution.[2] Be cautious with the temperature to avoid degradation of the compound.
- Sonication: Brief sonication of the solution can help break up aggregates and facilitate dissolution.[1]
- Vortexing: Vigorous vortexing can also aid in the dissolution process.

Q2: My **3-Amino-2-pyridinecarbonitrile**/DMSO stock solution appears cloudy or has a precipitate. What is the cause and how can I fix it?

A2: Cloudiness or precipitation in your stock solution can be due to several factors:

- Supersaturation: The solution may be supersaturated. Try gently warming the solution to redissolve the precipitate.[2]

- Degradation: The compound may have degraded into less soluble byproducts.[2] If the precipitate does not redissolve upon warming, it is best to prepare a fresh solution.
- Low Temperature Storage: Storing DMSO stock solutions at very low temperatures can cause the DMSO to freeze (melting point 18.4°C) which can lead to precipitation of the compound. Consider storing stock solutions at room temperature if the compound is stable.
[2]

Q3: How should I store my **3-Amino-2-pyridinecarbonitrile**/DMSO stock solution?

A3: To ensure the stability of your stock solution, it is recommended to:

- Store in a tightly sealed container to protect from moisture, as DMSO is hygroscopic.[5]
- Protect from light to prevent photodegradation of the compound.[3]
- For long-term storage, consider aliquoting the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

Q4: What is the recommended concentration of DMSO in my final experimental assay?

A4: It is crucial to keep the final concentration of DMSO in your assay as low as possible, typically below 0.5%, to avoid solvent-induced artifacts or cytotoxicity.[1]

Q5: Are there any safety precautions I should take when working with **3-Amino-2-pyridinecarbonitrile** and DMSO?

A5: Yes, always adhere to safety guidelines when handling these chemicals:

- Work in a well-ventilated chemical fume hood.[2]
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety goggles, and chemical-resistant gloves.[2]
- Avoid inhalation of dust or vapors and prevent contact with skin and eyes.[2][7]
- Be aware that DMSO can readily penetrate the skin and may carry other dissolved chemicals into the body.[5]

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of 3-Amino-2-pyridinecarbonitrile in DMSO

This protocol outlines a general procedure for preparing a 10 mM stock solution.

Materials:

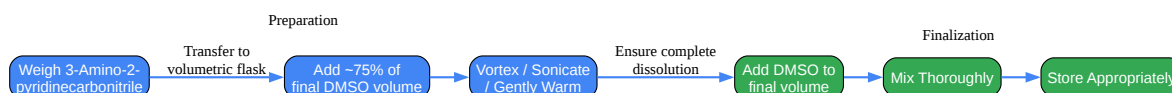
- **3-Amino-2-pyridinecarbonitrile** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Appropriate volumetric flask with a stopper
- Spatula
- Weighing paper or boat
- Vortex mixer
- Sonicator (optional)

Methodology:

- Safety First: Don appropriate PPE and work in a chemical fume hood.
- Calculate Required Mass:
 - The molecular weight of **3-Amino-2-pyridinecarbonitrile** is 119.12 g/mol .
 - To prepare a 10 mM (0.010 mol/L) solution, you will need 1.1912 mg per 1 mL of DMSO.
 - Calculate the total mass needed based on your desired final volume.
- Weigh the Compound: Accurately weigh the calculated amount of **3-Amino-2-pyridinecarbonitrile** using an analytical balance.

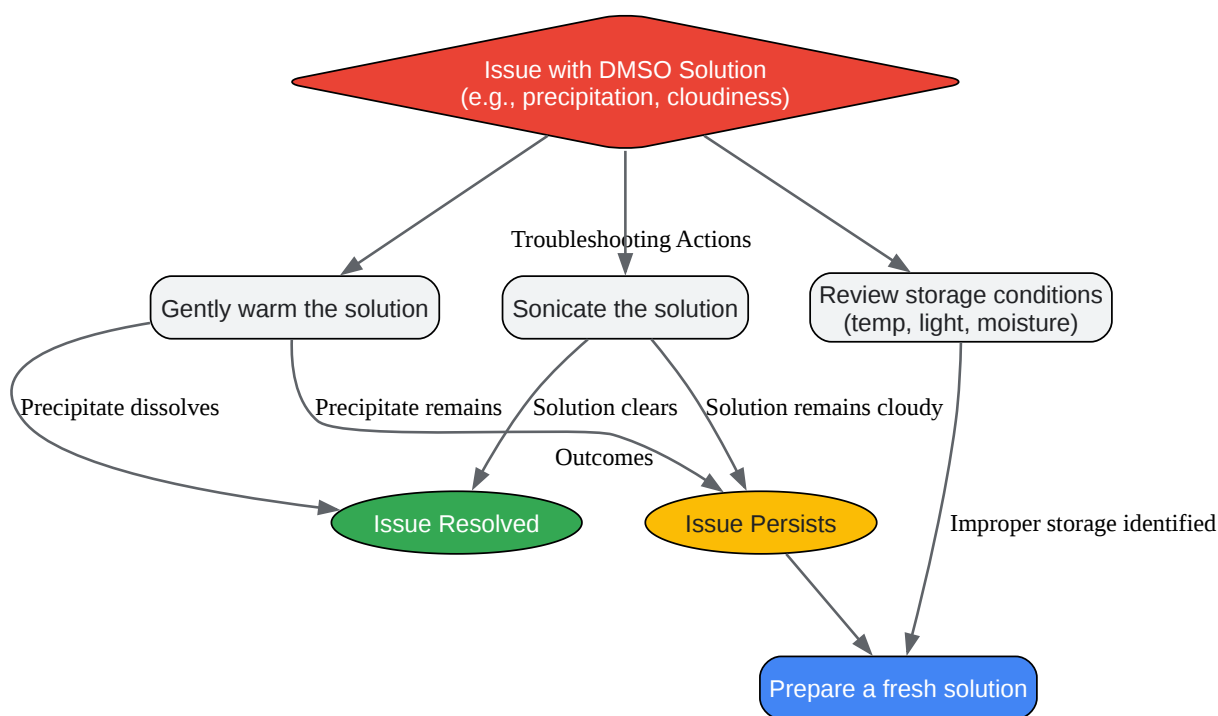
- Dissolution:
 - Transfer the weighed compound into the volumetric flask.
 - Add a portion of the total required volume of DMSO (e.g., about 70-80%).
 - Stopper the flask and vortex thoroughly.
 - If the compound does not fully dissolve, you may use brief sonication or gentle warming.
- Final Volume Adjustment: Once the solid is completely dissolved, add DMSO to reach the final desired volume.
- Mixing and Storage: Invert the flask several times to ensure a homogenous solution. Store the stock solution as recommended in the FAQ section.

Visualizations



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Caption: Experimental workflow for preparing a **3-Amino-2-pyridinecarbonitrile** stock solution in DMSO.



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Caption: Troubleshooting guide for common issues with **3-Amino-2-pyridinecarbonitrile**/DMSO solutions.

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